

# Chemical formula and molecular weight of Ethyl 3-oxocyclopentanecarboxylate

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## Compound of Interest

Compound Name:	Ethyl 3-oxocyclopentanecarboxylate
Cat. No.:	B1583539

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## An In-depth Technical Guide to Ethyl 3-oxocyclopentanecarboxylate

This guide provides an overview of the fundamental chemical properties of **Ethyl 3-oxocyclopentanecarboxylate**, a key intermediate in various synthetic organic chemistry applications, including the synthesis of pharmaceuticals and fragrances.

## Chemical Identity and Properties

**Ethyl 3-oxocyclopentanecarboxylate** is a cyclic ketoester that presents as a colorless to light yellow liquid under standard conditions. Its chemical structure consists of a five-membered cyclopentane ring bearing both a ketone and an ethyl ester functional group.

Property	Value	Source
Chemical Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	156.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
IUPAC Name	ethyl 3-oxocyclopentane-1-carboxylate	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Registry Number	5400-79-3	<a href="#">[3]</a> <a href="#">[5]</a>

## Molecular Structure

The structural arrangement of **Ethyl 3-oxocyclopentanecarboxylate** is crucial to its reactivity and utility in chemical synthesis. The molecule's key features include the electrophilic carbon of the ketone and the ester group, as well as the alpha-protons which can be deprotonated to form an enolate.

Caption: Molecular structure of **Ethyl 3-oxocyclopentanecarboxylate**.

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## References

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